

The Discovery and Synthesis of BMS-684: A Technical Overview

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Compound of Interest

Compound Name: BMS-684
Cat. No.: B15616263

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Abstract

BMS-684 is a potent and selective small molecule inhibitor of diacylglycerol kinase alpha (DGK α), a critical negative regulator of T-cell signaling.^{[1][2]} Its discovery through a sophisticated phenotypic screening approach has paved the way for novel immuno-oncology therapeutics. This technical guide provides a comprehensive overview of the discovery, synthesis, and biological characterization of **BMS-684**, including detailed experimental protocols and a summary of its key quantitative data. The document also visualizes the relevant biological pathways and experimental workflows to facilitate a deeper understanding of its mechanism of action and development.

Introduction

Diacylglycerol kinases (DGKs) are a family of enzymes that phosphorylate diacylglycerol (DAG) to produce phosphatidic acid (PA), thereby acting as a crucial molecular switch in cellular signaling pathways. In T-cells, the engagement of the T-cell receptor (TCR) leads to the generation of DAG, a key second messenger that activates downstream signaling cascades responsible for T-cell activation, proliferation, and effector functions. DGK α , a predominant

isoform in T-cells, terminates this signaling by converting DAG to PA, thus acting as a negative regulator of T-cell activation. Inhibition of DGK α has emerged as a promising therapeutic strategy to enhance anti-tumor immunity by unleashing the full potential of T-cells.

BMS-684, with the chemical name 4-(4-Benzhydrylpiperazin-1-yl)-1-methyl-3-nitroquinolin-2(1H)-one, was identified as a selective DGK α inhibitor through a high-throughput phenotypic screen designed to identify compounds that could amplify T-cell proliferation.[3] This document details the scientific journey of **BMS-684**, from its initial discovery to its characterization as a potent DGK α inhibitor.

Discovery of BMS-684

BMS-684 was discovered through a phenotypic screening strategy aimed at identifying compounds that could enhance T-cell receptor (TCR)-mediated T-cell activation.[3] The primary assay utilized primary human CD4⁺ T-cells stimulated with agonist antibodies for the TCR. Compounds that amplified T-cell proliferation in this high-throughput assay were then further optimized. This cell-based approach allowed for the identification of molecules acting on intracellular checkpoints without a preconceived bias towards a specific molecular target.

This screening campaign identified the quinolone derivative, **BMS-684**, as a promising hit with EC₅₀ values in the range of 2–4 μ M in the T-cell proliferation assay.[3] Its synthetically tractable structure made it an ideal starting point for a medicinal chemistry program aimed at improving potency and pharmacokinetic properties.

Synthesis of BMS-684

While a specific, detailed, step-by-step synthesis of **BMS-684** has not been published in the available literature, a plausible synthetic route can be proposed based on established methods for the synthesis of quinolone and benzhydrylpiperazine derivatives. The proposed synthesis is a multi-step process outlined below.

Proposed Synthetic Pathway

The synthesis of **BMS-684** can be envisioned in two main parts: the synthesis of the quinolone core and the synthesis of the benzhydrylpiperazine side chain, followed by their coupling.

Experimental Protocol: Proposed Synthesis of **BMS-684**

Step 1: Synthesis of 1-methyl-3-nitro-4-chloroquinolin-2(1H)-one

- **N-methylation of 4-hydroxy-2-quinolone:** 4-hydroxy-2-quinolone is treated with a methylating agent such as methyl iodide in the presence of a base like potassium carbonate in a polar aprotic solvent like dimethylformamide (DMF) to yield 1-methyl-4-hydroxyquinolin-2(1H)-one.
- **Nitration:** The resulting compound is then nitrated at the 3-position using a mixture of nitric acid and sulfuric acid at a controlled temperature to introduce the nitro group, yielding 1-methyl-4-hydroxy-3-nitroquinolin-2(1H)-one.
- **Chlorination:** The hydroxyl group at the 4-position is subsequently converted to a chlorine atom using a chlorinating agent like phosphorus oxychloride (POCl₃) or thionyl chloride (SOCl₂) to give the key intermediate, 1-methyl-3-nitro-4-chloroquinolin-2(1H)-one.

Step 2: Synthesis of 1-benzhydrylpiperazine

- **Monoprotection of piperazine:** Piperazine is reacted with a protecting group, such as di-tert-butyl dicarbonate (Boc₂O), to yield mono-Boc-piperazine. This prevents disubstitution in the subsequent step.
- **N-benzhydrylation:** The mono-Boc-piperazine is then reacted with benzhydryl bromide or chloride in the presence of a base like triethylamine in a suitable solvent such as acetonitrile.
- **Deprotection:** The Boc protecting group is removed under acidic conditions (e.g., trifluoroacetic acid in dichloromethane) to yield 1-benzhydrylpiperazine.

Step 3: Coupling and final synthesis of **BMS-684**

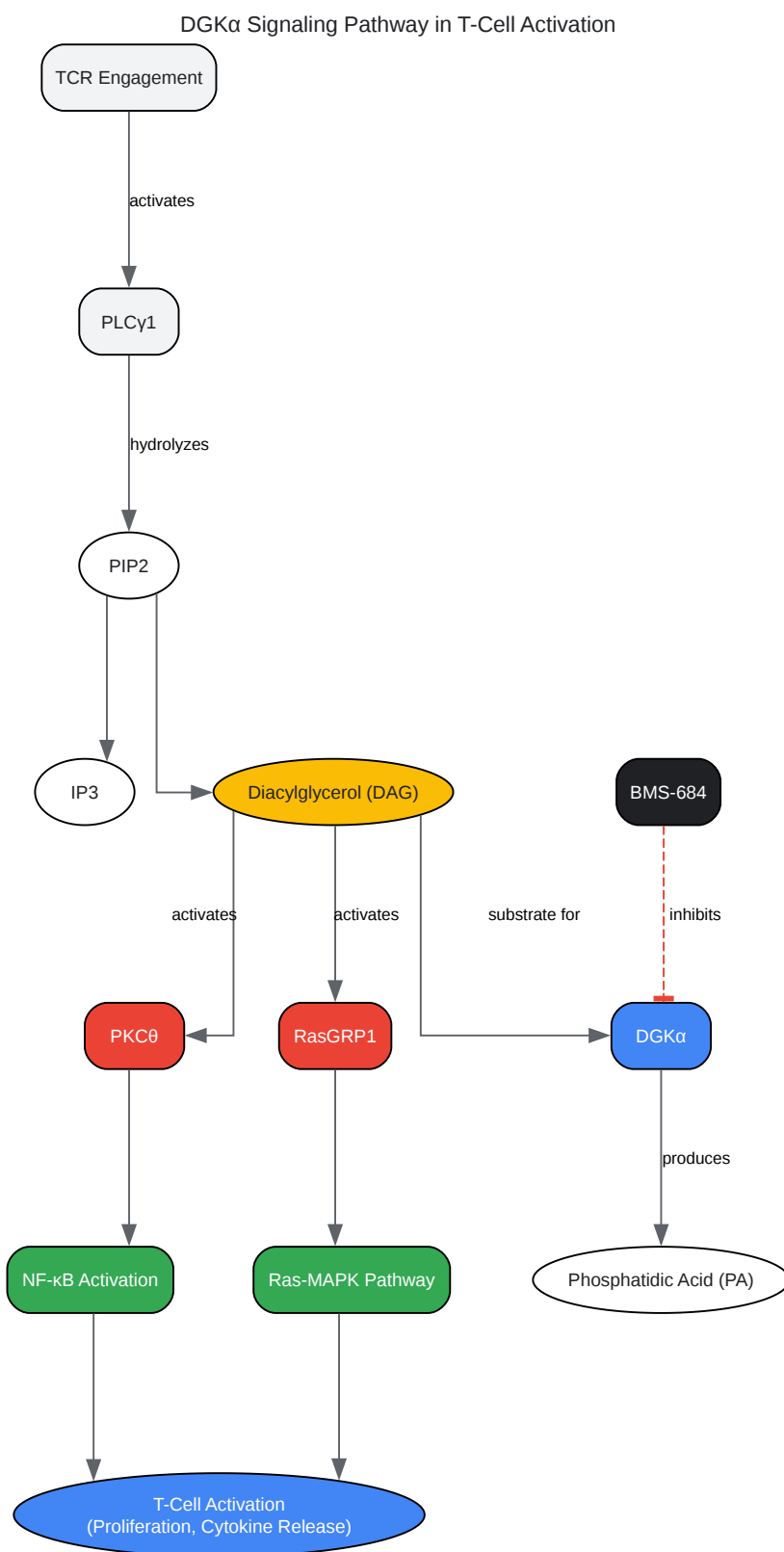
- **Nucleophilic Aromatic Substitution:** The 1-methyl-3-nitro-4-chloroquinolin-2(1H)-one intermediate is reacted with 1-benzhydrylpiperazine in a nucleophilic aromatic substitution reaction. This is typically carried out in a polar solvent like DMF or dimethyl sulfoxide (DMSO) at an elevated temperature, often in the presence of a base such as potassium carbonate or diisopropylethylamine (DIPEA) to scavenge the HCl byproduct.
- **Purification:** The final product, **BMS-684**, is then purified using standard techniques such as column chromatography on silica gel to yield the pure compound.

Biological Activity and Mechanism of Action

BMS-684 is a selective inhibitor of DGK α with a reported half-maximal inhibitory concentration (IC₅₀) of 15 nM.^{[1][2]} It exhibits over 100-fold selectivity for DGK α over the related DGK type I family members DGK β and DGK γ and does not inhibit any of the other seven DGK isozymes.^[1]

The mechanism of action of **BMS-684** involves the inhibition of DGK α 's kinase activity, which leads to an accumulation of DAG in T-cells following TCR stimulation. The elevated DAG levels enhance and prolong the activation of downstream signaling pathways, including those mediated by RasGRP1 and protein kinase C theta (PKC θ), ultimately leading to increased T-cell activation, proliferation, and cytokine production.

Signaling Pathway of DGK α in T-Cell Activation



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Caption: DGK α signaling pathway in T-cell activation and its inhibition by **BMS-684**.

Quantitative Data Summary

The following tables summarize the key quantitative data for **BMS-684** and its optimized analog, BMS-502, a dual DGK α / ζ inhibitor.

Table 1: In Vitro Activity of **BMS-684**

Parameter	Value	Reference
DGK α IC50	15 nM	[1] [2]
T-Cell Proliferation EC50	2-4 μ M	[3]
Selectivity	>100-fold vs. DGK β / γ	[1]
Metabolic Stability (Human Microsomes)	Favorable	[3]
Metabolic Stability (Mouse Microsomes)	Favorable	[3]

Table 2: In Vitro and In Vivo Data for the Related Dual DGK α / ζ Inhibitor, BMS-502

Parameter	Value	Reference
DGK α IC50	4.6 nM	[3]
DGK ζ IC50	2.1 nM	
Mouse Oral Bioavailability	Favorable	[3]
Mouse Clearance	Low	[3]
Mouse Half-life	Long	[3]

Experimental Protocols

In Vitro DGK α Kinase Inhibition Assay (Luminescence-Based)

This protocol describes a general method for determining the IC₅₀ of **BMS-684** against DGK α using a luminescence-based assay that measures ATP consumption.

Materials:

- Recombinant human DGK α enzyme
- Diacylglycerol (DAG) substrate
- ATP
- Kinase assay buffer (e.g., Tris-HCl, MgCl₂, DTT)
- **BMS-684** (dissolved in DMSO)
- Luminescence-based ATP detection reagent (e.g., ADP-Glo™)
- White, opaque 384-well plates
- Plate-reading luminometer

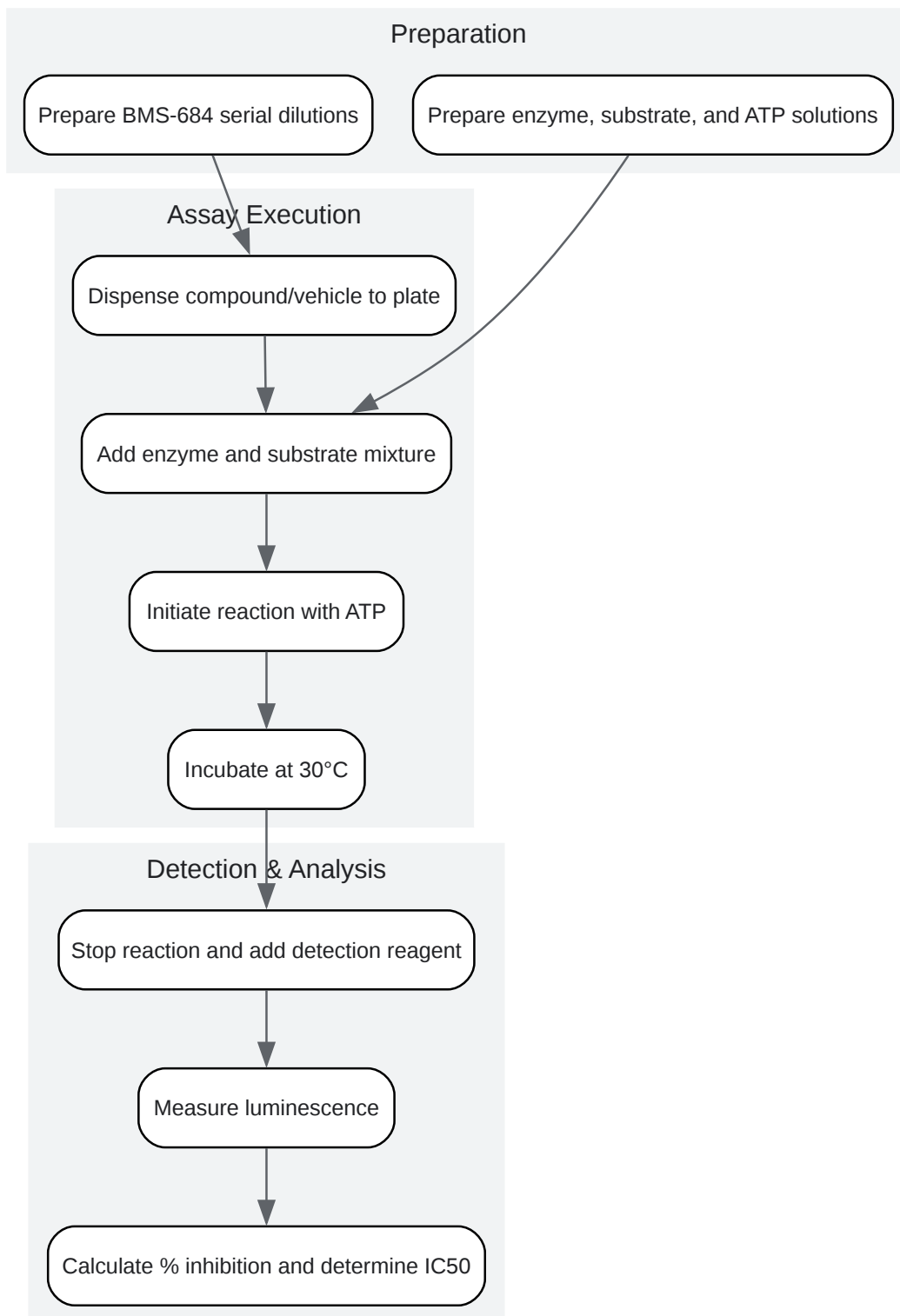
Procedure:

- **Compound Preparation:** Prepare a serial dilution of **BMS-684** in DMSO. Further dilute the compound in kinase assay buffer to the desired final concentrations. The final DMSO concentration should be kept constant and low (e.g., <1%).
- **Reaction Setup:** Add 5 μ L of the diluted **BMS-684** or vehicle control (DMSO in assay buffer) to the wells of a 384-well plate.
- **Enzyme and Substrate Addition:** Add 10 μ L of a 2X mixture of DGK α enzyme and DAG substrate in kinase assay buffer to each well.
- **Reaction Initiation:** Initiate the kinase reaction by adding 10 μ L of a 2X ATP solution to each well. The final ATP concentration should be at or near the K_m for DGK α .
- **Incubation:** Incubate the plate at 30°C for a predetermined time (e.g., 60 minutes), ensuring the reaction is in the linear range.

- **Reaction Termination and Signal Generation:** Add 25 μ L of the ATP detection reagent to each well to stop the kinase reaction and initiate the luminescent signal. Incubate at room temperature as per the manufacturer's instructions.
- **Luminescence Measurement:** Measure the luminescence using a plate-reading luminometer.
- **Data Analysis:** Calculate the percent inhibition for each **BMS-684** concentration relative to the vehicle control. Plot the percent inhibition against the logarithm of the **BMS-684** concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Experimental Workflow for IC50 Determination

Workflow for IC50 Determination



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Caption: General experimental workflow for the in vitro determination of **BMS-684** IC50.

Conclusion

BMS-684 is a pioneering molecule in the field of DGK α inhibition, discovered through an innovative phenotypic screening approach. Its high potency and selectivity for DGK α make it a valuable research tool for elucidating the role of this enzyme in T-cell biology and a promising starting point for the development of novel cancer immunotherapies. The proposed synthetic pathway and detailed experimental protocols provided in this guide offer a comprehensive resource for researchers in the field of drug discovery and development. Further optimization of the **BMS-684** scaffold has already led to the development of dual DGK α / ζ inhibitors with improved properties, highlighting the therapeutic potential of targeting this critical signaling node in T-cells.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [axonmedchem.com](https://www.axonmedchem.com) [[axonmedchem.com](https://www.axonmedchem.com)]
- 3. Discovery of Potent, Dual-Inhibitors of Diacylglycerol Kinases Alpha and Zeta Guided by Phenotypic Optimization - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
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